

physical and chemical properties of 2-aminobenzonitrile

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Compound of Interest

Compound Name: 2-Aminobenzonitrile

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An In-depth Technical Guide to 2-Aminobenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and spectral properties of **2-aminobenzonitrile** (CAS No: 1885-29-6), a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyes.^{[1][2][3]} This document includes detailed experimental protocols for its synthesis and common reactions, alongside structured data tables for easy reference.

Core Properties and Identifiers

2-Aminobenzonitrile, also known as anthranilonitrile or 2-cyanoaniline, is an aromatic compound featuring both an amino (-NH₂) and a nitrile (-CN) group in the ortho position on a benzene ring.^[4] It typically appears as a yellow to beige-brown or light brown solid, often in the form of crystalline flakes or powder.^{[5][6][7][8][9]}

Chemical Identifiers

Identifier	Value
CAS Number	1885-29-6[10][11]
Molecular Formula	C ₇ H ₆ N ₂ [6][10]
Molecular Weight	118.14 g/mol [6][10]
IUPAC Name	2-aminobenzonitrile[11]
InChI	InChI=1S/C7H6N2/c8-5-6-3-1-2-4-7(6)9/h1-4H,9H2[11][12]
InChIKey	HLCPWBZNUKCSBN-UHFFFAOYSA-N[5][13]
Canonical SMILES	<chem>C1=CC=C(C(=C1)C#N)N</chem> [1][10]
Synonyms	Anthranilonitrile, o-Aminobenzonitrile, 2-Cyanoaniline, o-Cyanoaniline[6][11][14]

Physical and Chemical Properties

The physical and chemical properties of **2-aminobenzonitrile** are summarized below, with values collated from various sources.

Property	Value	Source(s)
Melting Point	45-52 °C	[5] [6] [9] [15]
Boiling Point	263-268 °C	[5] [6] [9] [10] [15]
Density	1.11 g/cm ³ (at 50 °C)	[5] [6] [16]
Flash Point	145 °C (293 °F) - closed cup	[7] [9] [10]
pKa	0.77 (at 25 °C)	[5] [6] [13]
logP (Octanol/Water)	0.901	[5] [13]
Water Solubility	Insoluble	[5] [6] [13]
Solubility	Soluble in common organic solvents like chloroform (slightly), ethyl acetate (slightly), and methanol (slightly). [5] [6]	

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **2-aminobenzonitrile**.

Spectroscopy	Data Highlights
¹ H NMR	Spectra available, with the signal for the amino protons becoming broader in the presence of a more basic cation. [4] [12] [17] [18]
¹³ C NMR	Spectra available from various sources. [4] [11] [19]
IR Spectroscopy	KBr disc, ATR-IR, and vapor phase IR spectra are available. [4] [11] [20] [21]
Mass Spectrometry	GC-MS data shows a top peak at m/z 118, corresponding to the molecular ion. [11]

Experimental Protocols

Detailed methodologies for the synthesis and reaction of **2-aminobenzonitrile** are provided below.

Synthesis Protocols

Method 1: Dehydration of 2-Aminobenzamide[22]

This chemo-selective method dehydrates the amide group of 2-aminobenzamide to a nitrile without requiring protection of the amino group. Using phenylphosphonic dichloride in pyridine gives a high yield.[22]

- Reagents: 2-Aminobenzamide, Phenylphosphonic Dichloride, Pyridine, Ethanol.
 - Procedure:
 - Dissolve phenylphosphonic dichloride (15 mmol) in 10 mL of pyridine.
 - Heat the solution at 60 °C for 2 hours.
 - To this solution, add a separate solution of 2-aminobenzamide (15 mmol) dissolved in 10 mL of pyridine.
 - Allow the reaction to proceed for 24 hours at 60 °C.
 - After 24 hours, evaporate the reaction mixture in vacuo to obtain an oily product.
 - Redissolve the product in ethanol and evaporate the solvent. Repeat this ethanol washing step three more times to purify the product. A yield of 96% is reported with this method.
- [22]

Method 2: Reduction of 2-Nitrobenzonitrile[23]

This process describes the synthesis of **2-aminobenzonitrile** by the reduction of 2-nitrobenzonitrile using zinc dust in a hydrochloric acid medium.[23]

- Reagents: 2-Nitrobenzonitrile (7.4 g), Concentrated Hydrochloric Acid (56 g), Zinc Dust (14.7 g), Sodium Carbonate (5.8 g), Toluene (15 mL).
- Procedure:
 - Charge a 250-mL 3-necked flask with concentrated hydrochloric acid and 2-nitrobenzonitrile.
 - With vigorous stirring and cooling with cold water, add zinc dust portion-wise, ensuring the reaction temperature does not exceed 20-30 °C.
 - After the addition is complete, stir the reaction mixture for an additional 20 minutes.
 - Cool the mixture to 5-10 °C and neutralize by adding sodium carbonate in portions over 5 minutes.
 - Extract the resulting oily layer (which solidifies) with toluene.
 - Separate the toluene solution and wash it with 5 mL of water.
 - Distill off the toluene. The residue can be further purified by vacuum distillation (boiling point 120-121 °C at 15 mm Hg) to yield the final product (reported yield 95%).[\[23\]](#)

Reaction Protocol: Synthesis of Quinazoline-2,4(1H,3H)-diones

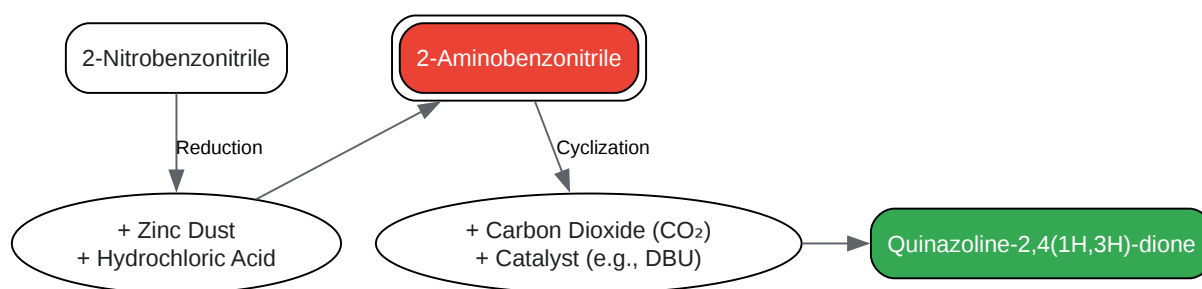
2-Aminobenzonitrile is a precursor for synthesizing quinazoline-2,4(1H,3H)-diones, which are valuable pharmaceutical intermediates, through a reaction with carbon dioxide.[\[24\]](#)[\[25\]](#)

- General Principle: The cyclization reaction between **2-aminobenzonitrile** and CO₂ can be catalyzed by various systems, including organic bases like 1,8-diazabicyclo[5.4.0]undec-7-ene (DBU) and ionic liquids.[\[24\]](#)[\[25\]](#)
- Illustrative Procedure (based on principles described):
 - In a suitable pressure vessel, combine **2-aminobenzonitrile**, a catalyst (e.g., DBU), and a solvent (e.g., acetonitrile).

- Pressurize the vessel with carbon dioxide (e.g., 0.1 MPa).[25]
- Heat the reaction mixture to a specified temperature (e.g., 60 °C) and stir for the required duration.[25]
- Monitor the reaction for completion using techniques like TLC.
- Upon completion, cool the reactor, vent the CO₂, and process the mixture to isolate the quinazoline-2,4(1H,3H)-dione product. This typically involves solvent removal and purification by crystallization or chromatography.

Visualized Workflow: Synthesis and Application

The following diagram illustrates a common logical workflow for the preparation of **2-aminobenzonitrile** and its subsequent use as a building block in heterocyclic synthesis.



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Workflow for **2-aminobenzonitrile** synthesis and reaction.

Safety and Handling

2-Aminobenzonitrile is classified as harmful and an irritant.[11]

- Hazards: Harmful if swallowed, in contact with skin, or if inhaled.[14][26] It causes skin and serious eye irritation and may cause respiratory irritation.[7][9][11][14][26] It may also cause an allergic skin reaction.[11]

- Precautions: Handle in a well-ventilated area.[7][26] Use personal protective equipment, including gloves, eye protection, and a dust mask.[26] Avoid breathing dust.[7][26] Wash hands and any exposed skin thoroughly after handling.[9]
- Storage: Store in a cool, dark, and dry place in a tightly sealed container under an inert atmosphere.[5][6][13] Keep away from strong acids, bases, and oxidizing agents.[27]

This guide is intended for use by qualified professionals and should be supplemented with a thorough review of the relevant Safety Data Sheet (SDS) before handling this chemical.[7][9][14][26]

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